

# Chemical and physical properties of 4-hydroxyphenylacetic acid

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## Compound of Interest

Compound Name: *Hydroxyphenylacetic acid*

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An In-depth Technical Guide to 4-**Hydroxyphenylacetic Acid**

## Introduction

**4-Hydroxyphenylacetic acid** (4-HPAA), also known as **p-hydroxyphenylacetic acid**, is an organic compound with the chemical formula  $C_8H_8O_3$ .<sup>[1][2]</sup> It is a phenolic acid and a derivative of phenylacetic acid, playing a significant role as a metabolite in various biological systems, including plants, fungi, and humans.<sup>[3]</sup> This compound is a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and other biochemicals.<sup>[4][5]</sup> Its presence in natural sources like olive oil and beer has also been noted.<sup>[1][2]</sup> In the pharmaceutical industry, 4-HPAA is a crucial precursor for the synthesis of drugs such as the beta-blocker atenolol and cephalosporin antibiotics.<sup>[1][6]</sup> Furthermore, it exhibits a range of biological activities, including anti-inflammatory and antioxidant properties.<sup>[7]</sup> This guide provides a comprehensive overview of the chemical and physical properties, synthesis, and biological significance of **4-hydroxyphenylacetic acid**.

## Chemical and Physical Properties

**4-Hydroxyphenylacetic acid** is a white to cream or light tan crystalline powder that can undergo sublimation.<sup>[1][8]</sup> It is sparingly soluble in cold water but dissolves in hot water, ether, ethanol, ethyl acetate, dimethyl sulfoxide, and methanol.<sup>[1][8]</sup>

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>3</sub>	[5][8]
Molecular Weight	152.15 g/mol	[1][5]
CAS Number	156-38-7	[1][8]
Appearance	White to cream or light tan crystalline powder	[5][8]
Melting Point	148-151 °C	[1][8]
Boiling Point	~234.6 °C (rough estimate)	[8]
Density	~1.2143 (rough estimate)	[1]
Water Solubility	Slightly soluble in cold water, soluble in hot water. Reported as 50 g/L and 60.7 mg/mL.	[1][3][8]
pKa	4.50 ± 0.10 (Predicted)	[8]
LogP	0.75 at 25°C	[8]
Vapor Pressure	~0.007 Pa at 25°C	[1][8]

#### Spectroscopic Data:

- <sup>1</sup>H NMR and <sup>13</sup>C NMR: Detailed spectral data are available in public databases such as the Human Metabolome Database (HMDB) and the Biological Magnetic Resonance Bank (BMRB).[3][9]
- Mass Spectrometry: Mass spectral data, including GC-MS and LC-MS, are available in databases like PubChem and mzCloud.[3][10]

## Synthesis and Reactivity

**4-Hydroxyphenylacetic acid** can be synthesized through various chemical and biological routes. Its structure, featuring a hydroxyl group and a carboxylic acid, makes it a versatile molecule for further chemical modifications.[1]

## Chemical Synthesis

Several methods for the chemical synthesis of 4-**hydroxyphenylacetic acid** have been reported:

- From 4-Aminophenylacetic Acid: This method involves the diazotization of 4-aminophenylacetic acid followed by hydrolysis.[8][11] The amino group is converted into a diazonium salt, which is then displaced by a hydroxyl group upon heating in an acidic solution.[11]
- From 4-Hydroxymandelic Acid: 4-HPAA can be obtained by the reduction of 4-hydroxymandelic acid using elemental phosphorus and iodine.[1][2]
- From Anisole: A multi-step synthesis starting from anisole involves chloromethylation and cyanation to form 4-methoxyphenylacetone nitrile.[12] This intermediate is then saponified to the corresponding acid, and the ether is cleaved to yield 4-**hydroxyphenylacetic acid**. [12]
- From Benzyl Phenyl Ether: A process involving the reaction of benzyl phenyl ether with formaldehyde and hydrogen chloride to form 4-benzyloxybenzyl chloride has been patented. [13] This is followed by reaction with an alkali metal cyanide to produce 4-benzyloxyphenylacetone nitrile, which is then hydrolyzed to 4-**hydroxyphenylacetic acid**. [13]

## Reactivity

The presence of the hydroxyl and carboxylic acid functional groups allows for a variety of chemical reactions:[5]

- Esterification and Amidation: The carboxylic acid group can readily undergo esterification and amidation reactions, which are crucial for the synthesis of various pharmaceutical derivatives.[5]
- Acylation: It can be used as an acylation reagent for phenols and amines.[1]
- Electrophilic Aromatic Substitution: The phenol ring is activated towards electrophilic substitution reactions.

## Experimental Protocols

## Synthesis via Diazotization of 4-Aminophenylacetic Acid[11]

- **Salt Formation:** Dissolve 4-aminophenylacetic acid in an aqueous alkali solution (e.g., sodium hydroxide) to form its sodium salt. Then, add sulfuric acid.
- **Diazotization:** Cool the mixture to 0-5 °C. Add a solution of sodium nitrate dropwise over 30 minutes while maintaining the temperature.
- **Hydrolysis:** Add the resulting diazonium salt solution dropwise to hot (90-95 °C) dilute sulfuric acid over approximately 1 hour. Continue heating for an additional hour to ensure complete hydrolysis.
- **Purification:** Decolorize the reaction mixture with activated carbon and filter. After cooling, extract the product with ethyl acetate.
- **Isolation:** Recover the 4-**hydroxyphenylacetic acid** by evaporating the ethyl acetate. The reported yield is approximately 85%.[11]

## Analysis by Ultra-High-Pressure Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS)[14]

This method is used for the sensitive detection of 4-**hydroxyphenylacetic acid** in biological samples like human serum.

- **Sample Preparation:** Precipitate serum proteins by adding methanol. This method has been shown to provide high recovery and minimal matrix effects.[14]
- **Chromatographic Separation:** Employ a suitable reverse-phase column (e.g., Atlantis C18) for separation.[15]
- **Mass Spectrometric Detection:** Utilize a tandem mass spectrometer for detection and quantification, which offers high sensitivity and specificity. The lower limits of quantitation can be in the range of 0.02 to 0.25 µmol/L.[14]

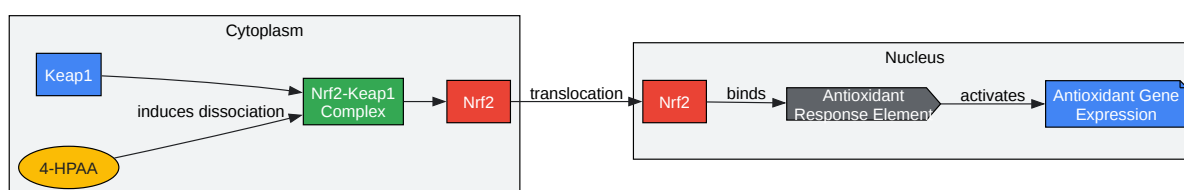
## Biological Activity and Applications

**4-Hydroxyphenylacetic acid** is a metabolite of aromatic amino acids, such as phenylalanine and tyrosine, and polyphenols, primarily processed by the gut microbiota.[4][7] It is involved in various physiological and pathological processes.

## Signaling Pathways

4-HPAA has been shown to exert its biological effects through the modulation of several key signaling pathways:

- **Nrf2 Pathway:** It can induce the translocation of the Nuclear factor erythroid 2-related factor 2 (Nrf2) to the nucleus.[16] This leads to the enhanced expression of phase II and antioxidant enzymes, providing protection against oxidative stress-induced damage, such as in acetaminophen-induced liver injury.[7][16]
- **PI3K/AKT/mTOR Pathway:** In the context of its antithrombotic effects, 4-HPAA has been found to inhibit the PI3K/AKT/mTOR signaling pathway, which in turn induces autophagy.[17]



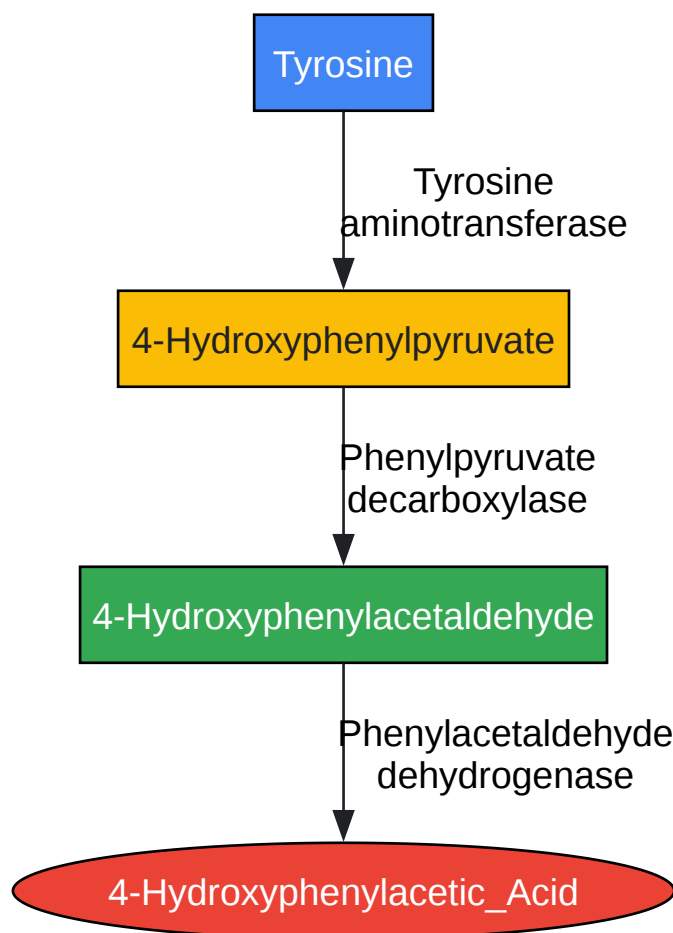
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Caption: Nrf2 signaling pathway activation by 4-HPAA.

## Microbial Biosynthesis

In microorganisms like *Escherichia coli*, **4-hydroxyphenylacetic acid** can be synthesized from tyrosine. This biosynthetic pathway involves the conversion of tyrosine to 4-

hydroxyphenylpyruvate, which is then transformed into 4-HPAA.[4]



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Caption: Microbial biosynthesis of 4-HPAA from tyrosine.

## Applications in Drug Development and Research

- **Pharmaceutical Intermediate:** It is a vital intermediate in the synthesis of atenolol, a beta-blocker used to treat hypertension, and various cephalosporin antibiotics.[1][6]
- **Anti-inflammatory and Antioxidant:** Its ability to modulate inflammatory and oxidative stress pathways makes it a compound of interest for developing new anti-inflammatory and antioxidant drugs.[1][7]
- **Biomarker:** Elevated levels of 4-HPAA in urine can be a biomarker for small intestinal bacterial overgrowth (SIBO) and other gastrointestinal diseases.[18]

- Research Tool: It is used in biochemical research to study metabolic pathways and enzyme activities.[5] It also serves as a fluorescent reagent for the determination of oxidase.[1]

## Conclusion

**4-Hydroxyphenylacetic acid** is a multifaceted compound with significant chemical and biological importance. Its well-characterized physical and chemical properties, coupled with its versatile reactivity, make it a valuable building block in organic synthesis, particularly for pharmaceuticals. Furthermore, its role as a key metabolite and its ability to modulate important signaling pathways highlight its potential for therapeutic applications. This guide provides a foundational understanding for researchers, scientists, and drug development professionals working with this important molecule.

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